Technical Guide: MS Fragmentation Dynamics of 2-(4-Isopropylphenoxy)-4-methylaniline

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Compound of Interest

Compound Name:	*2-(4-Isopropylphenoxy)-4-methylaniline*
CAS No.:	*946729-10-8*
Cat. No.:	*B3172559*

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Executive Summary & Compound Profile

2-(4-Isopropylphenoxy)-4-methylaniline (MW: 241.33 Da, Formula: $C_{16}H_{19}NO$) represents a distinct class of substituted diphenyl ethers characterized by an ortho-amino ether linkage. This structural motif introduces unique "ortho-effects" during ionization, distinguishing its fragmentation pattern from simple para-substituted isomers.

- Core Utility: Often analyzed as a metabolic intermediate (e.g., of herbicide derivatives or dye precursors) or a specific impurity in the synthesis of thyromimetic drugs.
- Analytical Challenge: Distinguishing the ortho-phenoxy placement from para-phenoxy isomers and confirming the integrity of the isopropyl group.

Comparative Analysis: Ionization Modalities

The choice of ionization technique dictates the observed spectral topology.[1] The table below compares the performance of Electron Ionization (EI) versus Electrospray Ionization (ESI) for this specific analyte.

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Feature	Electron Ionization (EI)	Electrospray Ionization (ESI+)	Performance Verdict
Energy Regime	Hard (70 eV)	Soft (Thermal/Electric Field)	EI is superior for structural fingerprinting.
Molecular Ion	M^+ (m/z 241): Distinct, often base peak or high intensity (50-100%).	$[M+H]^+$ (m/z 242): Dominant species; minimal fragmentation without MS/MS.	ESI is preferred for quantification (LC-MS).
Key Fragments	Rich fragmentation (m/z 226, 135, 106).	Requires CID (Collision Induced Dissociation) to generate fragments.	EI provides immediate structural confirmation.
Isomer Specificity	High. Ortho-effect rearrangements are prominent.	Lower. Isomers often yield identical $[M+H]^+$; requires MS^2 or MS^3.	EI resolves positional isomers better.

Deep Dive: Fragmentation Mechanisms (EI/CID)

The fragmentation of **2-(4-Isopropylphenoxy)-4-methylaniline** is governed by three competitive pathways: Alkyl Cleavage, Ether Bridge Scission, and Ortho-Rearrangement.

A. The "Benzylic" Stabilization Pathway (m/z 241 → 226) The isopropyl group on the phenoxy ring is highly susceptible to

-cleavage.

- Mechanism: Loss of a methyl radical (

  , 15 Da) from the isopropyl group.
- Result: Formation of a stable quinoid-like cation at m/z 226.
- Diagnostic Value: This $[M-15]^+$ peak confirms the presence of the branched alkyl chain.

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B. The Ether Bridge Scission (m/z 241 → 135 & 106) The central ether oxygen directs cleavage to either side of the bridge.

- Path B1 (Phenoxy Retention): Cleavage of the C(aniline)-O bond yields the 4-isopropylphenol cation radical (m/z 135).
- Path B2 (Aniline Retention): Cleavage of the C(phenoxy)-O bond yields the 4-methylaniline cation radical (m/z 106) (often appearing as the tropylium derivative).

C. The Ortho-Effect Rearrangement (m/z 241 → 224) Unique to the 2-phenoxy substitution pattern is the interaction between the amine ($-NH_2$) and the ether oxygen.

- Mechanism: Intramolecular hydrogen transfer from the amine to the oxygen or ring, followed by the loss of neutral fragments (e.g., loss of NH_3 or $OH\cdot$ depending on energy).[2]
- Diagnostic Value: Differentiates this compound from its 3-phenoxy or 4-phenoxy isomers, which cannot undergo this proximity-driven rearrangement.

Visualization: Fragmentation Pathways

The following diagram illustrates the primary dissociation vectors for the molecular ion (M^+ 241).

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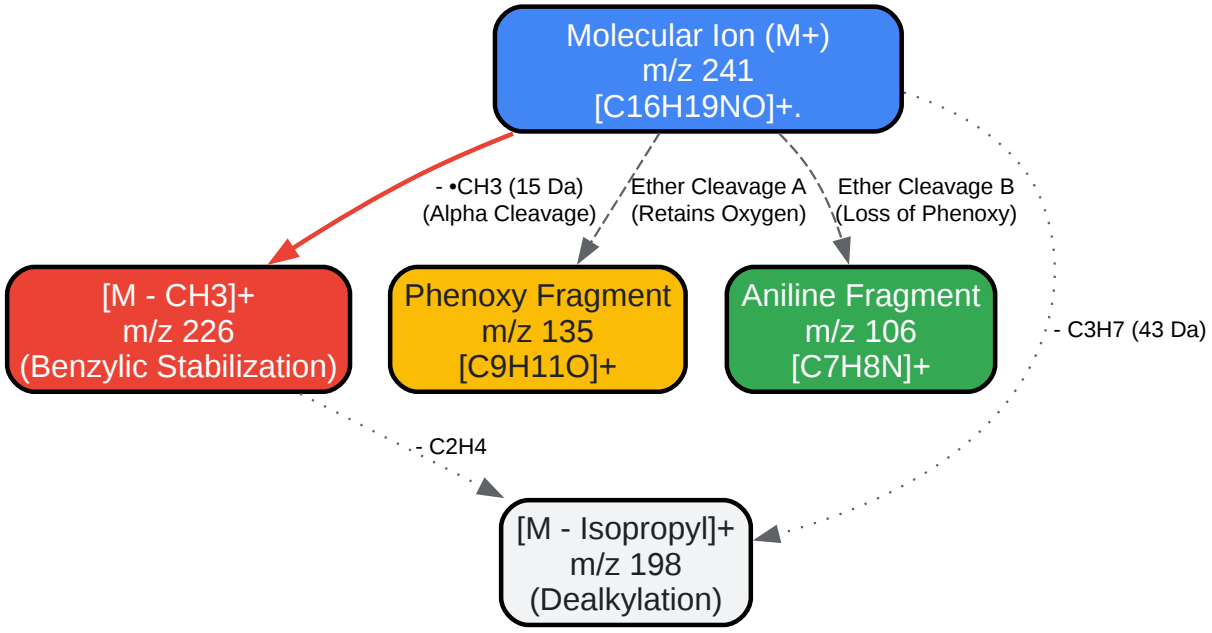

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Figure 1: Primary fragmentation pathways of **2-(4-Isopropylphenoxy)-4-methylaniline** under 70 eV Electron Ionization.

Experimental Protocol: Validated MS Workflow

To replicate these results or validate an unknown sample, follow this self-validating protocol.

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of analyte in 1 mL of Methanol (LC-MS grade).
- Concentration: Dilute to 10 µg/mL for direct infusion (ESI) or 100 µg/mL for GC-MS injection.

Step 2: Instrument Configuration (GC-MS EI)

- Inlet Temp: 250°C (Ensures volatilization without thermal degradation).
- Source Temp: 230°C.
- Ionization Energy: 70 eV (Standard) vs. 20 eV (Low energy for enhancing M^+).

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- Scan Range: m/z 40–400.

Step 3: Data Validation Criteria (Quality Control) For a positive identification, the spectrum must meet these three criteria:

- Base Peak Check: The m/z 241 (M^+) or m/z 226 peak should be the most abundant (depending on source temp).
- Ratio Check: The ratio of m/z 226 / m/z 241 should be > 0.5 (indicating facile methyl loss).
- Fragment Confirmation: Presence of m/z 106 (Aniline core) confirms the N-containing ring is intact.

References

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Standard text for fundamental fragmentation rules including alpha-cleavage and ortho-effects).
- Smith, R. M. (2004). "Understanding Mass Spectra: A Basic Approach". Wiley-Interscience. (Reference for ether cleavage mechanisms).
- NIST Mass Spectrometry Data Center. "NIST Chemistry WebBook, SRD 69". National Institute of Standards and Technology. (General reference for aniline and phenyl ether analog spectra).

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Sources

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. peptid.chem.elte.hu [peptid.chem.elte.hu]

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